

A Comprehensive Technical Guide to the Physical Properties of Liquid Methacrylonitrile

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Compound of Interest

Compound Name: Methacrylonitrile

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical properties of liquid **methacrylonitrile**. The information is presented to support research, development, and safety protocols. All quantitative data is summarized in structured tables for ease of comparison, and detailed experimental methodologies are provided for the key physical properties cited.

Core Physical Properties of Methacrylonitrile

Methacrylonitrile ($\text{CH}_2=\text{C}(\text{CH}_3)\text{CN}$), also known as 2-methyl-2-propenenitrile, is a colorless to slightly yellow, volatile liquid with a characteristic bitter almond-like odor.^{[1][2][3]} It is an unsaturated aliphatic nitrile used in the manufacturing of polymers, elastomers, and plastics.^[2] The following tables summarize its key physical properties.

Table 1: General and Thermodynamic Properties

Property	Value	Source(s)
Molecular Formula	C ₄ H ₅ N	[4][5]
Molecular Weight	67.09 g/mol	[1][4]
Boiling Point	90-92 °C (194-198 °F) at 760 mmHg	[2][4][6]
Melting Point	-35.8 °C (-32.4 °F)	[2][4][6]
Flash Point	1.1 to 13 °C (52 to 55 °F) (closed cup)	[1][7][8]
Heat of Vaporization	31.8 kJ/mol at boiling point	[1]

Table 2: Density and Vapor Properties

Property	Value	Source(s)
Density (liquid)	0.8001 g/mL at 20 °C (68 °F)	[2][6]
Vapor Density	2.31 (Air = 1)	[1][6]
Vapor Pressure	71 mmHg at 25 °C (77 °F)	[2]
64 mmHg at 20 °C (68 °F)	[4][9]	
40 mmHg at 12.8 °C (55 °F)	[6]	

Table 3: Solubility and Optical Properties

Property	Value	Source(s)
Solubility in Water	2.57 g/100 mL at 20 °C	[2] [4] [9]
Solubility in Organic Solvents	Miscible with acetone and toluene. Slightly soluble in chloroform, ethyl acetate, and methanol.	[4] [8] [10]
Refractive Index (n^{20}_D)	1.4007 at 20 °C	[1] [4] [9]
Surface Tension	24.4 dynes/cm at 20 °C	[1]
Viscosity	0.392 cP at 20 °C	[1]

Experimental Protocols for Determining Physical Properties

The determination of the physical properties of **methacrylonitrile** follows standardized methodologies, such as those outlined by the Organisation for Economic Co-operation and Development (OECD) Guidelines for the Testing of Chemicals and ASTM International.[\[1\]](#)

Boiling Point Determination

Principle: The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.

Methodology (ASTM D1120):

- A sample of **methacrylonitrile** is placed in a round-bottom flask.
- Boiling stones are added to ensure smooth boiling.
- A condenser is attached to the flask to cool the vapor and prevent its escape.
- The apparatus is heated, and the temperature of the vapor is measured with a calibrated thermometer.

- The temperature at which the liquid boils and a steady stream of condensate is observed is recorded as the boiling point.[\[11\]](#)
- Corrections for atmospheric pressure are applied to standardize the boiling point to 760 mmHg.

Melting Point Determination

Principle: The melting point is the temperature at which a substance transitions from a solid to a liquid state at atmospheric pressure.

Methodology (OECD Guideline 102):

- A small, solidified sample of **methacrylonitrile** is placed in a capillary tube.
- The capillary tube is placed in a melting point apparatus, which slowly heats the sample.
- The temperature at which the first signs of melting are observed and the temperature at which the sample is completely liquid are recorded to determine the melting range.

Density Determination

Principle: Density is the mass of a substance per unit volume.

Methodology (OECD Guideline 109):

- A calibrated pycnometer (a flask with a precise volume) is weighed empty.
- The pycnometer is filled with **methacrylonitrile**, ensuring no air bubbles are present.
- The filled pycnometer is weighed again at a controlled temperature.
- The density is calculated by dividing the mass of the liquid by the volume of the pycnometer. For a volatile liquid like **methacrylonitrile**, this process should be conducted in a well-ventilated fume hood.[\[12\]](#)

Flash Point Determination

Principle: The flash point is the lowest temperature at which a liquid can vaporize to form an ignitable mixture in air.

Methodology (ASTM D56 - Tag Closed-Cup Tester):

- A sample of **methacrylonitrile** is placed in a closed cup and slowly heated.[\[13\]](#)
- An ignition source is periodically introduced into the vapor space above the liquid.
- The temperature at which a flash is observed is recorded as the flash point.[\[13\]](#)[\[14\]](#) The closed-cup method is preferred for volatile liquids to minimize vapor loss and provide a more conservative (lower) flash point.[\[15\]](#)

Vapor Pressure Determination

Principle: Vapor pressure is the pressure exerted by a vapor in thermodynamic equilibrium with its condensed phases at a given temperature.

Methodology (OECD Guideline 104 - Vapor Pressure Curve Method):

- The substance is heated or cooled in a closed system, and the pressure is measured at various temperatures.
- Alternatively, the gas saturation method can be used, where a stream of inert gas is passed through the liquid at a known rate, and the amount of vaporized substance is determined.[\[16\]](#)
[\[17\]](#)

Water Solubility Determination

Principle: Water solubility is the maximum concentration of a solute that can dissolve in a solvent at a given temperature.

Methodology (OECD Guideline 105 - Flask Method):

- An excess amount of **methacrylonitrile** is added to a known volume of water in a flask.
- The mixture is agitated at a constant temperature for a sufficient time to reach equilibrium.

- The solution is then centrifuged or filtered to remove the undissolved solute.
- The concentration of **methacrylonitrile** in the aqueous phase is determined using a suitable analytical technique, such as gas chromatography.[\[18\]](#)

Viscosity Determination

Principle: Viscosity is a measure of a fluid's resistance to flow.

Methodology (Ostwald Viscometer):

- For low-viscosity liquids like **methacrylonitrile**, a capillary viscometer such as an Ostwald viscometer is commonly used.[\[19\]](#)
- The time it takes for a known volume of the liquid to flow through a capillary of a known diameter under the force of gravity is measured.
- The viscosity is then calculated by comparing this time to the time taken for a reference liquid with a known viscosity.[\[19\]](#)

Surface Tension Determination

Principle: Surface tension is the tendency of liquid surfaces to shrink into the minimum surface area possible.

Methodology (Du Noüy Ring Method):

- A platinum ring is submerged in the **methacrylonitrile** sample.
- The force required to pull the ring from the liquid surface is measured using a tensiometer.[\[2\]](#)
[\[20\]](#)
- This force is directly related to the surface tension of the liquid.[\[2\]](#)[\[20\]](#)

Refractive Index Determination

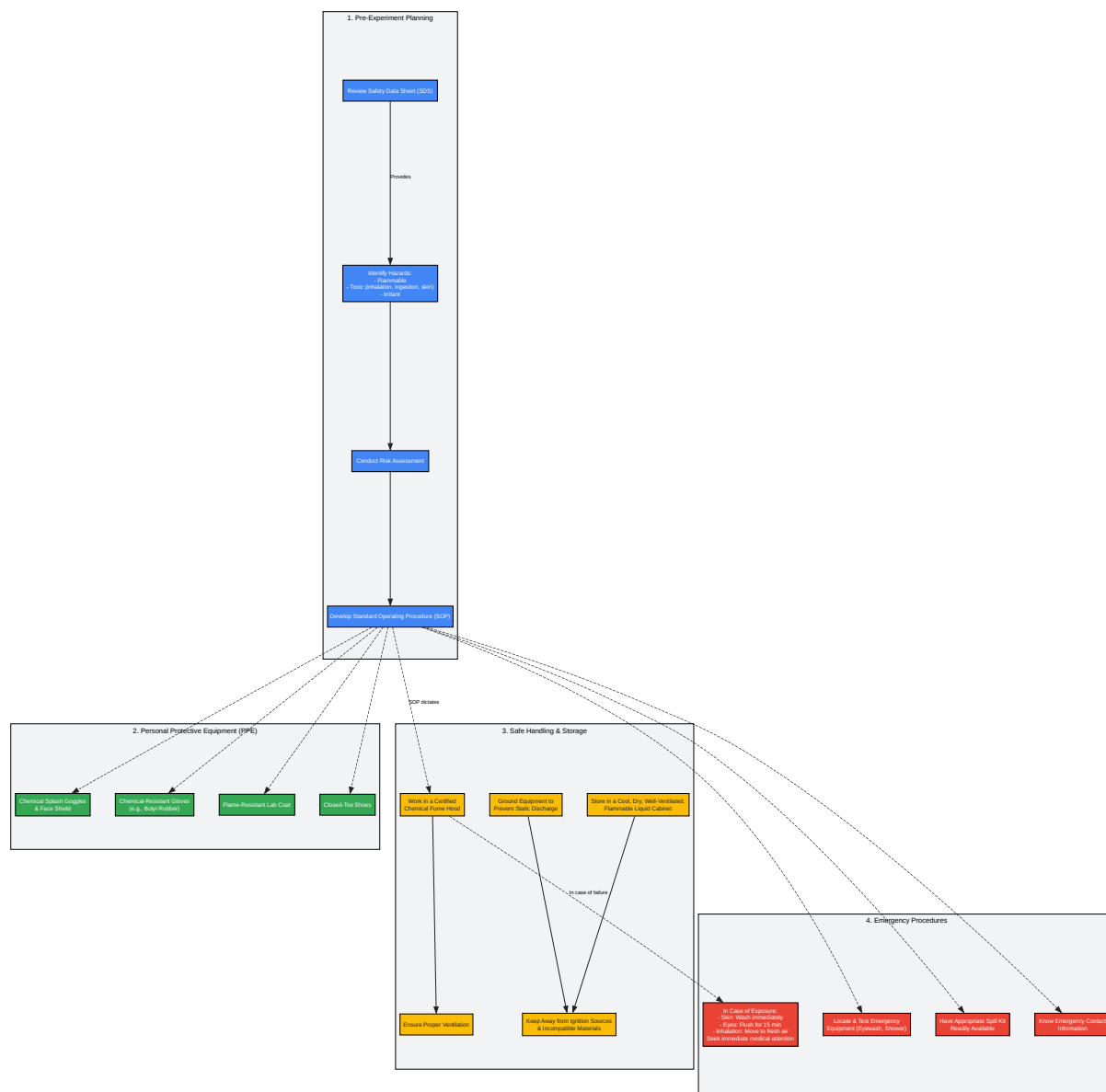
Principle: The refractive index is a dimensionless number that describes how fast light propagates through a material.

Methodology (Abbe Refractometer):

- A few drops of the liquid sample are placed on the prism of an Abbe refractometer.
- Light is passed through the sample, and the angle of refraction is measured.
- The refractive index is read directly from the instrument's scale. The temperature must be controlled as the refractive index is temperature-dependent.

Logical Workflow for Safe Handling and Risk Assessment

Given the hazardous nature of **methacrylonitrile**, a systematic workflow for its safe handling and risk assessment is crucial. The following diagram illustrates the logical steps to be taken when working with this chemical.



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